

In Vitro Cytotoxicity of ALB-109564 Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: *ALB-109564 hydrochloride*

Cat. No.: *B605275*

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Abstract

ALB-109564 hydrochloride, a semi-synthetic derivative of vinblastine, is a potent tubulin inhibitor developed as a cytotoxic agent for cancer therapy. Its mechanism of action centers on the disruption of microtubule dynamics, a critical process for cell division, leading to mitotic arrest and subsequent cell death. This technical guide provides a comprehensive overview of the available in vitro data, outlines representative experimental protocols for assessing its cytotoxicity, and visualizes the underlying molecular pathways and experimental workflows. While specific quantitative cytotoxicity data (e.g., IC₅₀ values across a broad panel of cell lines) for **ALB-109564 hydrochloride** is not extensively available in the public domain, this document synthesizes the existing knowledge and provides standardized methodologies for its in vitro evaluation.

Introduction

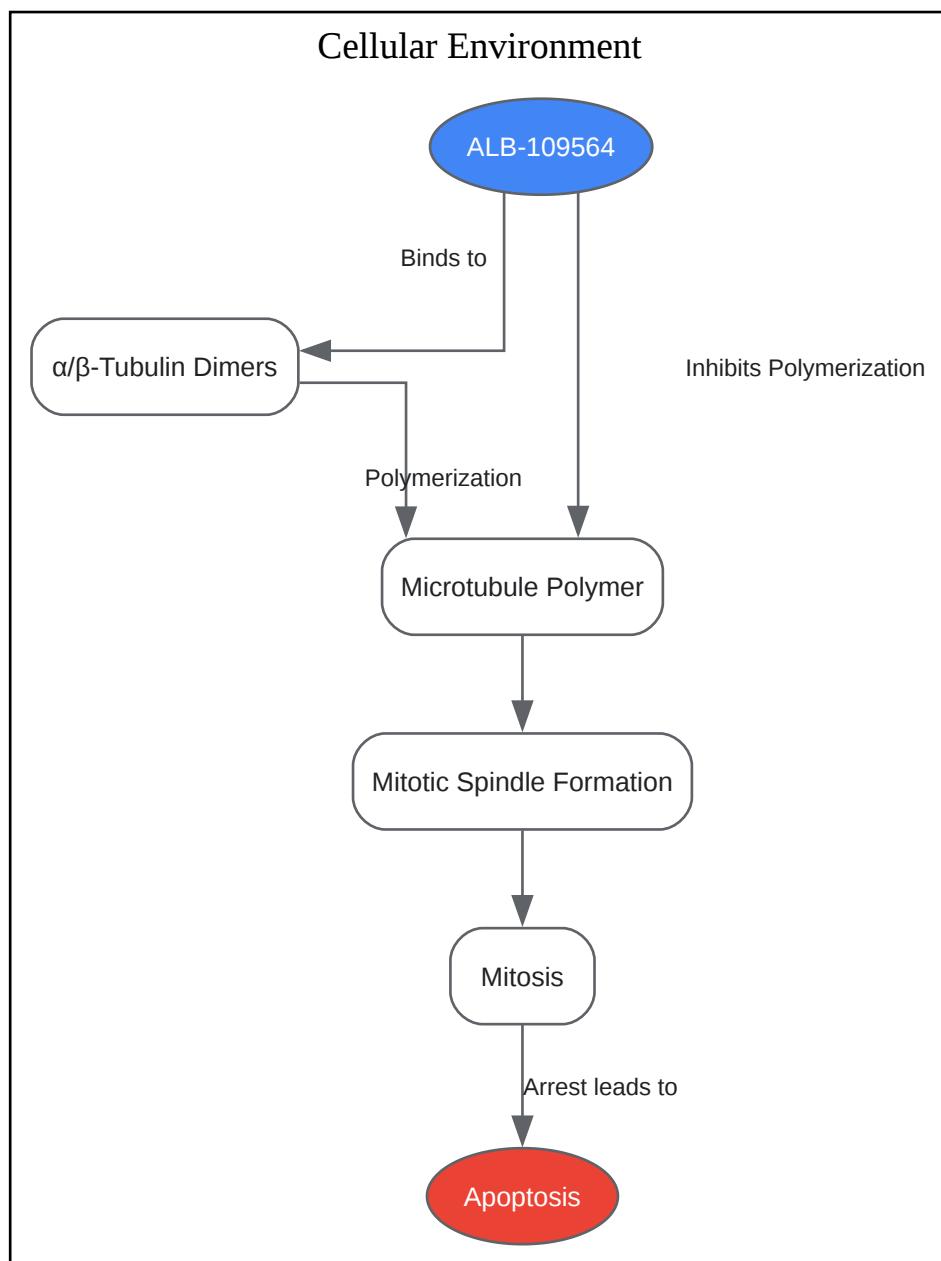
ALB-109564 hydrochloride, chemically known as 12'-Methylthiovinblastine hydrochloride, is a novel vinca alkaloid.^{[1][2]} Like other vinca alkaloids, its cytotoxic effects are primarily attributed to its interaction with tubulin, the protein subunit of microtubules.^{[1][2]} Microtubules are dynamic cytoskeletal polymers essential for various cellular functions, most notably the formation of the mitotic spindle during cell division. By interfering with microtubule polymerization, **ALB-109564 hydrochloride** induces metaphase arrest in proliferating cancer cells, ultimately triggering apoptosis.^{[1][2]} Preclinical studies have demonstrated its antitumor

activity in a range of human tumor xenograft models, suggesting a promising therapeutic potential.

Mechanism of Action: Tubulin Inhibition

ALB-109564 hydrochloride exerts its cytotoxic effects by binding to tubulin dimers, thereby inhibiting their polymerization into microtubules. This disruption of microtubule dynamics leads to a cascade of cellular events culminating in apoptotic cell death.

- Disruption of Microtubule Dynamics: The binding of **ALB-109564 hydrochloride** to tubulin prevents the formation and elongation of microtubules. This leads to a net depolymerization of existing microtubules.
- Mitotic Arrest: The failure to form a functional mitotic spindle activates the spindle assembly checkpoint, causing the cell to arrest in the M phase (metaphase) of the cell cycle.
- Induction of Apoptosis: Prolonged mitotic arrest triggers the intrinsic apoptotic pathway, leading to programmed cell death.



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